

# Propyl 3-hydroxybenzoate: Comprehensive Disposal & Handling Guide[1]

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## Compound of Interest

Compound Name: Propyl 3-hydroxybenzoate

CAS No.: 38567-05-4

Cat. No.: B2375093

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## Executive Summary

**Propyl 3-hydroxybenzoate** (the meta-isomer of propylparaben) requires strict adherence to organic waste protocols.[1] Unlike its common para-isomer counterpart, this compound is frequently used as a research intermediate, requiring specific attention to purity and isomer-specific hazards.[1]

Core Directive: ZERO DRAIN DISPOSAL. Under no circumstances should this compound be discharged into municipal or laboratory sink drains.[1] Its low water solubility and potential aquatic toxicity necessitate disposal via high-temperature incineration.[1]

## Chemical Identification & Hazard Profile

Effective disposal begins with precise identification.[1] Do not confuse this compound with Propyl 4-hydroxybenzoate (Propylparaben).[1]

Parameter	Specification
Chemical Name	Propyl 3-hydroxybenzoate
CAS Number	38567-05-4
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	180.20 g/mol
Physical State	White to off-white crystalline powder
Solubility	Low in water; Soluble in alcohols (ethanol, methanol) and ethers

## GHS Hazard Classification

Based on isomer analogs and functional group analysis:

- Signal Word:WARNING
- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][3]
- H412: Harmful to aquatic life with long-lasting effects.[1][4]

## Waste Characterization & Segregation

Proper segregation prevents dangerous chemical reactions in the waste stream.[5] **Propyl 3-hydroxybenzoate** is a phenolic ester; it is stable but reactive under specific conditions.[1]

## Compatibility Matrix

Substance Class	Compatibility Status	Action/Risk
Strong Oxidizers	INCOMPATIBLE	Risk of exothermic reaction/fire.[1] Keep separate from nitrates, perchlorates, and permanganates.[1]
Strong Bases	INCOMPATIBLE	Hydrolysis risk.[1][4] Exothermic decomposition to 3-hydroxybenzoate salts and propanol.[1]
Organic Solvents	COMPATIBLE	Can be co-mingled with non-halogenated organic solvents (e.g., acetone, ethanol) for incineration.[1]
Aqueous Streams	RESTRICTED	Do not mix with large volumes of water; precipitation will occur, creating sludge.[1]

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Substance)

Use this for expired inventory or spilled powder.[1]

- Containment: Transfer the solid material into a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label. Clearly mark:
  - "Hazardous Waste - Solid"[1]
  - "Propyl 3-hydroxybenzoate"[1][6][7][8]
  - "Toxic / Irritant"[1]

- Secondary Containment: Place the sealed jar into a secondary bin to prevent accidental breakage.
- Disposal Path: Route to High-Temperature Incineration via your facility's EHS hazardous waste contractor.[\[1\]](#)

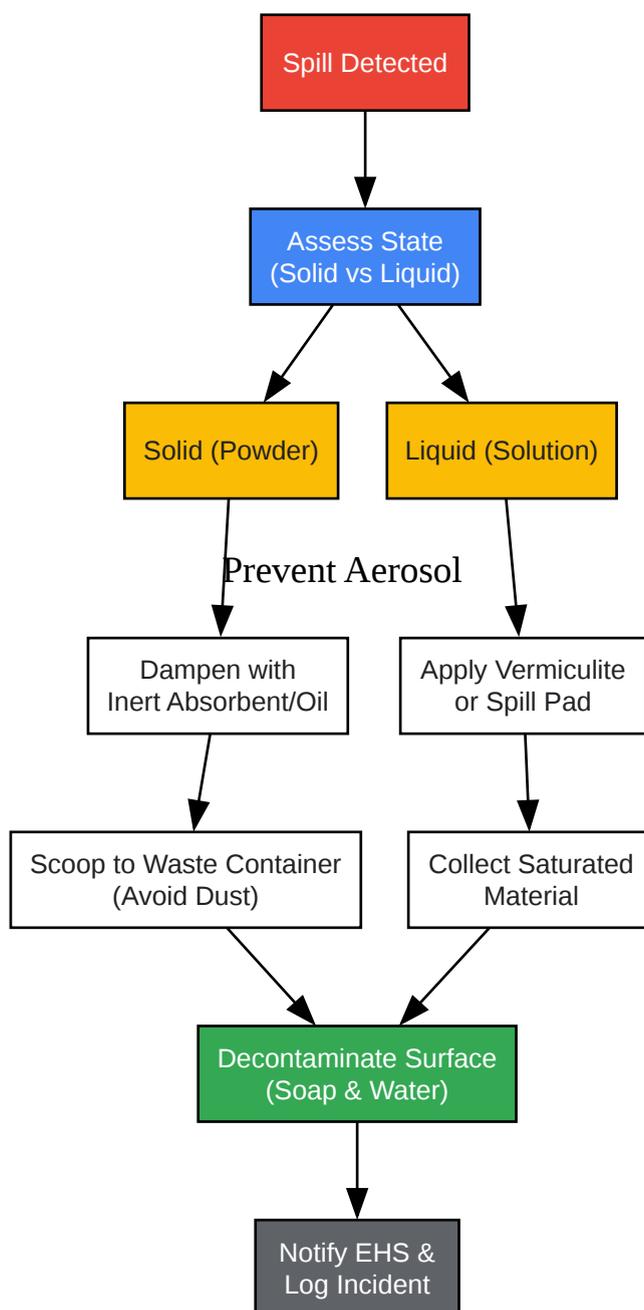
## Protocol B: Liquid Waste (Solutions)

Use this for reaction mixtures or mother liquors.[\[1\]](#)

- Solvent Check: Verify the solvent system.[\[1\]](#)
  - If Non-Halogenated (e.g., Ethanol, Ethyl Acetate):[\[1\]](#) Combine with Stream A (Organic Non-Halogenated).[\[1\]](#)
  - If Halogenated (e.g., DCM, Chloroform): Combine with Stream B (Organic Halogenated).[\[1\]](#)
- Concentration Limit: If the concentration of **Propyl 3-hydroxybenzoate** exceeds 10%, ensure the waste container is rated for phenolic compounds.
- pH Adjustment: Ensure the solution pH is neutral (6-8). Acidic or basic solutions should be neutralized to prevent degradation of the waste container or unexpected off-gassing.
- Disposal Path: Route to Chemical Incineration (Fuel Blending).

## Spill Response & Cleanup Workflow

Immediate Action: Isolate the area. Don PPE (Nitrile gloves, safety goggles, lab coat).[\[1\]](#) Use a P95/N95 dust mask if powder is aerosolized.[\[1\]](#)

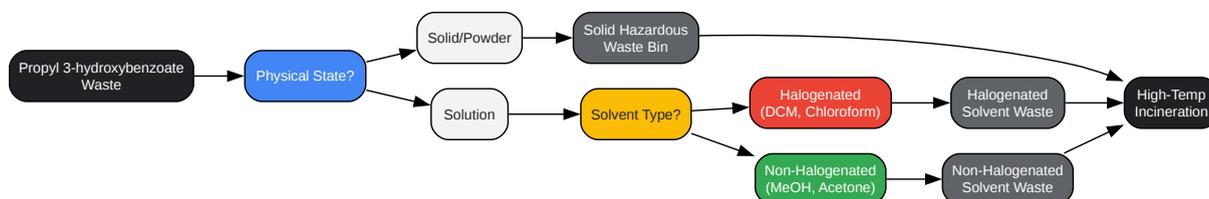


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Figure 1: Decision logic for immediate spill response, prioritizing dust suppression for solids.

## Waste Stream Decision Logic

This workflow ensures compliance with RCRA and local environmental standards by routing the chemical to the correct destruction method.



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Figure 2: Waste stream segregation logic ensuring correct incineration protocols.

## References

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